

In-Depth Technical Guide: Structure Elucidation of 5-(BOC-amino)salicylic Acid

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Compound of Interest

Compound Name: 5-(N-tert-butoxycarbonylamino)salicylic Acid

Cat. No.: B017173

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the structure, properties, and analytical characterization of 5-(BOC-amino)salicylic acid. The information enclosed is intended to support research and development activities where this compound is of interest.

Chemical Structure and Properties

5-(BOC-amino)salicylic acid, also known as 5-(tert-butoxycarbonylamino)-2-hydroxybenzoic acid, is a derivative of 5-aminosalicylic acid where the amino group is protected by a tert-butyloxycarbonyl (BOC) group. This protection strategy is common in organic synthesis to prevent the amino group from participating in undesired reactions.

Chemical Structure:

Figure 1: Chemical structure of 5-(BOC-amino)salicylic acid.

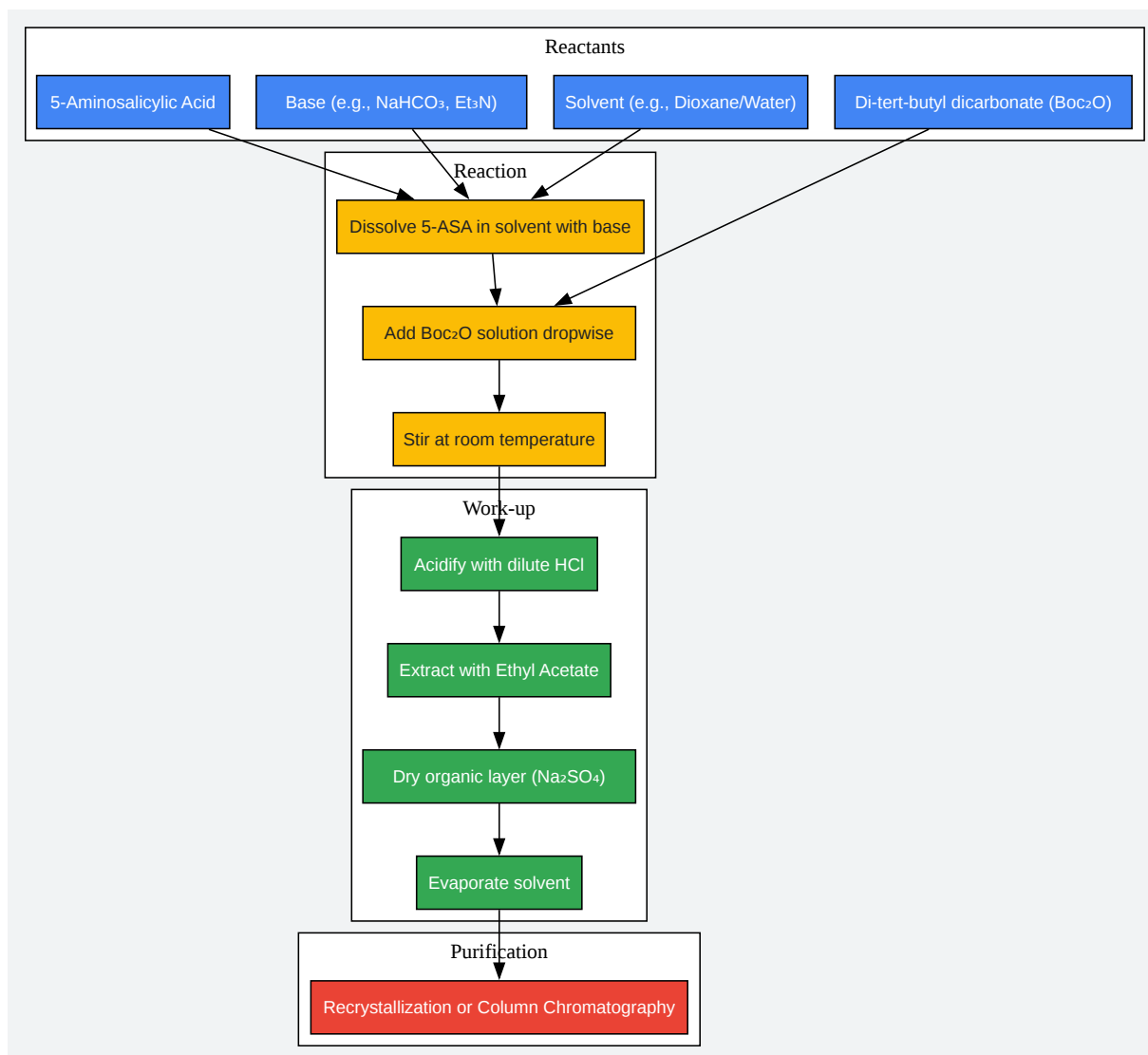
Physicochemical Properties:

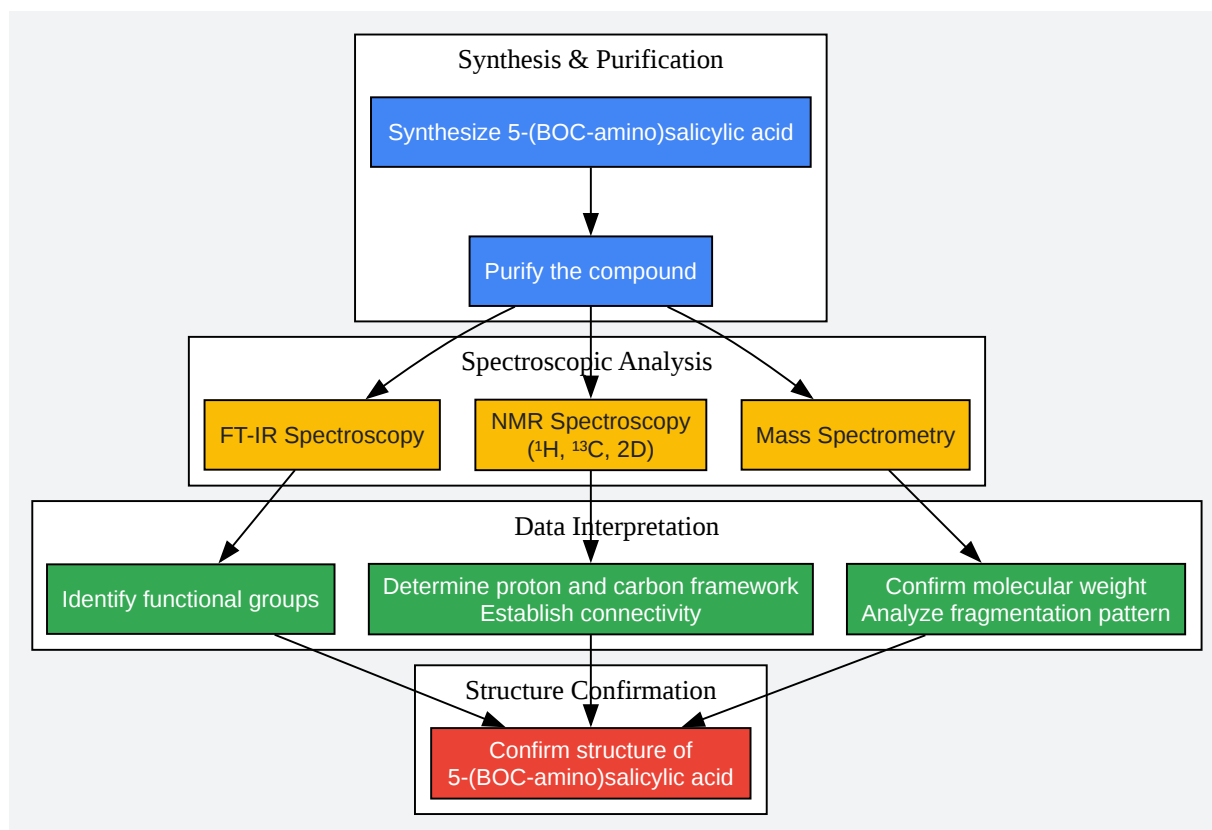
Property	Value	Reference
CAS Number	135321-95-8	N/A
Molecular Formula	C ₁₂ H ₁₅ NO ₅	N/A
Molecular Weight	253.25 g/mol	N/A
Melting Point	279-280 °C	N/A
Appearance	Off-white to pale pink powder	N/A

Synthesis Protocol

The synthesis of 5-(BOC-amino)salicylic acid is typically achieved through the protection of the amino group of 5-aminosalicylic acid using di-tert-butyl dicarbonate (Boc₂O) under basic conditions.

Experimental Workflow:





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